

Certificate of Analysis Comparison Guide: 3-Iodo-5-methylphenol Reference Standards

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Compound of Interest

Compound Name: 3-Iodo-5-methylphenol

Cat. No.: B13017953

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Executive Summary

In the synthesis of complex active pharmaceutical ingredients (APIs), halogenated phenols like **3-Iodo-5-methylphenol** (CAS: 1073339-05-5) serve as critical building blocks, particularly in rhodium-catalyzed C-H activations and transition-metal cross-coupling reactions[1]. When establishing analytical methods for API quality control, the integrity of the reference standard is paramount.

This guide objectively compares the certification performance of different grades of **3-Iodo-5-methylphenol** reference standards. By examining the Certificate of Analysis (CoA) generation process, we demonstrate why an orthogonal, self-validating analytical system—combining quantitative NMR (qNMR) and mass balance—is required to achieve Certified Reference Material (CRM) status under ISO 17034 guidelines[2].

Chemical Identity & Critical Quality Attributes (CQAs)

Before comparing standard grades, it is essential to define the physicochemical baseline of the analyte.

- Chemical Name: **3-Iodo-5-methylphenol**
- CAS Number: 1073339-05-5[3]
- Molecular Formula: C₇H₇IO
- Molecular Weight: 234.03 g/mol
- Structural Characteristics: Contains a phenolic hydroxyl group (susceptible to oxidation), an iodine atom (enabling metal-catalyzed coupling), and a methyl group.
- Primary Analytical Challenge: Distinguishing the target analyte from positional isomers (e.g., 2-Iodo-5-methylphenol, CAS: 35928-80-4) and unreacted precursors during purity assignment[3].

Comparative Analysis of Reference Standard Grades

Not all reference standards are created equal. The assigned purity value on a CoA is only as reliable as the metrological traceability and uncertainty budget behind it. Table 1 compares the three primary grades available to researchers.

Table 1: Performance Comparison of **3-Iodo-5-methylphenol** Grades

Parameter	Certified Reference Material (CRM)	Analytical Standard	Research Grade
Manufacturing Standard	ISO 17034 & ISO/IEC 17025[4]	ISO 9001	Unregulated
Purity Assignment	Orthogonal (qNMR + Mass Balance)	Single Method (Usually HPLC-UV)	Single Method (HPLC or GC)
Metrological Traceability	Traceable to SI units (via qNMR IS)	Traceable to internal lots	Not guaranteed
Measurement Uncertainty	Explicitly stated (e.g., 99.6%±0.2%)	Not provided	Not provided
Homogeneity & Stability	Statistically validated over shelf-life	Batch-tested at release	Batch-tested at release
Best Application	API release testing, Method Validation	Routine QC, System Suitability	Early-stage synthesis, R&D

The Self-Validating Certification System: qNMR vs. Mass Balance

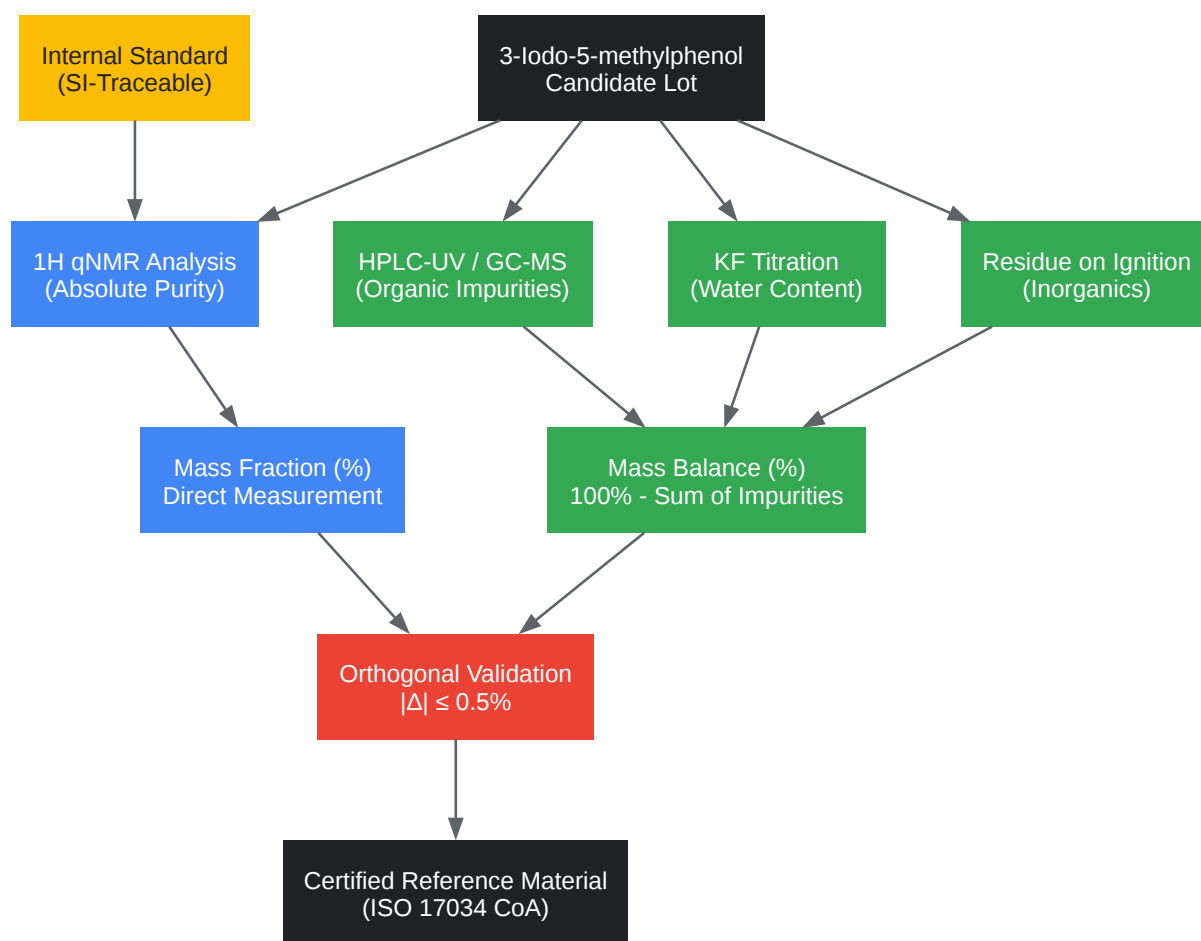
To achieve CRM status, the CoA must rely on a self-validating analytical system. Relying solely on chromatographic purity (HPLC-UV) is dangerous; it assumes all impurities absorb UV light at the chosen wavelength and share the same response factor as the analyte[5].

To eliminate this bias, top-tier CoAs utilize an Orthogonal Certification Workflow. This pairs a relative purity method (Mass Balance) with an absolute purity method (1H qNMR).

- **Mass Balance (Chromatographic Purity):** Calculates purity by subtracting the sum of all measured impurities (organic via HPLC/GC, water via Karl Fischer, inorganics via Residue on Ignition) from 100%.
- **1H qNMR (Absolute Purity):** The fundamental principle of qNMR is that the intensity of a resonance signal is directly proportional to the number of nuclei responsible for it. By integrating a distinct proton signal from **3-Iodo-5-methylphenol** against an SI-traceable

internal standard, we obtain a direct mass fraction without needing an analyte-specific calibration curve[6][7].

If the absolute purity (qNMR) and the relative purity (Mass Balance) agree within a strict statistical tolerance (typically $\Delta \leq 0.5\%$), the system self-validates, proving that no "invisible" impurities were missed by the chromatography[7].



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Fig 1. Orthogonal certification workflow integrating 1H qNMR and Mass Balance for CRM validation.

Experimental Methodologies

The following protocols detail the self-validating system used to certify a high-purity lot of **3-Iodo-5-methylphenol**. These procedures comply with ICH Q2(R1) validation guidelines[8].

Protocol A: Absolute Purity via ^1H qNMR

Causality Check: Why is the relaxation delay (D_1) critical? In NMR, protons take time to return to their equilibrium state after a radiofrequency pulse (longitudinal relaxation time, T_1). If the next pulse occurs before complete relaxation, the resulting signal integration will be artificially low. Setting $D_1 \geq 5 \times T_1$ ensures >99% magnetization recovery, guaranteeing quantitative accuracy[6].

Step-by-Step Method:

- **Standard Selection:** Select Maleic acid (CRM grade, SI-traceable) as the internal standard (IS). Its singlet at ~ 6.26 ppm in DMSO- d_6 will not overlap with the aromatic protons of **3-Iodo-5-methylphenol**.
- **Sample Preparation:** Using a highly calibrated microbalance ($d=0.001$ mg), accurately weigh ~ 15 mg of **3-Iodo-5-methylphenol** and ~ 5 mg of Maleic acid into a clean vial.
- **Dissolution:** Add 1.0 mL of anhydrous DMSO- d_6 . Vortex until complete dissolution is achieved. Transfer 600 μL to a 5 mm NMR tube.
- **Acquisition:** Acquire data on a 600 MHz NMR spectrometer.
 - **Pulse Sequence:** 1D proton with inverse gated decoupling.
 - **Relaxation Delay (D_1):** 60 seconds (determined via prior inversion-recovery T_1 experiments).
 - **Scans:** 64 (to ensure high Signal-to-Noise ratio > 250:1).
- **Data Processing:** Phase and baseline correct the spectrum. Integrate the IS singlet and the distinct aromatic proton of the analyte (e.g., the proton at C4 or C6). Calculate the mass fraction using the established qNMR equation.

Protocol B: Chromatographic Purity via HPLC-UV

Causality Check: Why perform HPLC if qNMR gives absolute purity? qNMR has a limit of detection (LOD) of roughly 0.1%. HPLC-UV provides the necessary sensitivity (LOD < 0.01%) to detect trace organic impurities, ensuring the mass balance equation is highly accurate[8].

Step-by-Step Method:

- Sample Preparation: Prepare a 1.0 mg/mL solution of **3-Iodo-5-methylphenol** in Acetonitrile:Water (50:50 v/v).
- Chromatographic Conditions:
 - Column: C18, 150 mm × 4.6 mm, 3 µm particle size.
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - Mobile Phase B: 0.1% TFA in Acetonitrile.
 - Gradient: 10% B to 90% B over 20 minutes. (A gradient ensures elution of both polar degradants and non-polar unreacted precursors).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 220 nm and 254 nm.
- Data Processing: Integrate all peaks with an Area % > 0.05%. Calculate relative chromatographic purity by area normalization.

Experimental Data Presentation

The table below summarizes the analytical data for a simulated candidate lot of **3-Iodo-5-methylphenol** undergoing CRM certification.

Table 2: Orthogonal Certification Data for **3-Iodo-5-methylphenol** (Lot #XYZ-2026)

Analytical Technique	Parameter Measured	Result	Contribution to Mass Balance
HPLC-UV (254 nm)	Organic Impurities	0.35%	- 0.35%
Karl Fischer Titration	Water Content	0.12%	- 0.12%
Residue on Ignition	Inorganic Ash	< 0.05%	- 0.05%
Residual Solvents (GC)	Volatile Organics	0.08%	- 0.08%
Calculated Mass Balance	Relative Purity	99.40%	N/A
¹ H qNMR (600 MHz)	Absolute Purity	99.36%	N/A

Conclusion of Data: The absolute purity determined by qNMR (99.36%) and the relative purity determined by Mass Balance (99.40%) agree within 0.04%. This tight orthogonal correlation self-validates the analytical methods, proving the absence of hidden impurities. The final assigned value on the ISO 17034 CoA would be 99.4% ± 0.2% (inclusive of expanded measurement uncertainty).

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